

Delmadinone-d5: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: Delmadinone-d5

Cat. No.: B15556953

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability and research applications of **Delmadinone-d5**. **Delmadinone-d5** is the deuterated analogue of Delmadinone, a synthetic progestin. This guide is intended for researchers, scientists, and drug development professionals utilizing **Delmadinone-d5** as an internal standard in analytical assays or for other research purposes.

Commercial Availability and Product Specifications

Delmadinone-d5 is commercially available from several suppliers of research chemicals and analytical standards. It is primarily intended for laboratory research use only and not for human or veterinary use.

Below is a summary of typical product specifications from various suppliers. Researchers should always refer to the supplier's certificate of analysis for the most accurate and lot-specific data.

Parameter	Typical Specification
Chemical Name	6-Chloro-17-hydroxypregna-1,4,6-triene-3,20-dione-d5; Δ 1-Chlormadinone-d5
Molecular Formula	C ₂₁ H ₂₀ D ₅ ClO ₃ [1]
Molecular Weight	Approximately 365.91 g/mol [1]
CAS Number	Not available (for the deuterated form)
Parent Compound CAS	15262-77-8 (Delmadinone)
Appearance	White to off-white solid
Purity	Typically $\geq$ 98% by HPLC
Isotopic Enrichment	Typically $\geq$ 99% Deuterium
Storage Conditions	-20°C, protect from light and moisture
Applications	Labeled Delmadinone. Used as an internal standard for the quantification of Delmadinone in biological samples by mass spectrometry.[1]

Mechanism of Action of Parent Compound: Delmadinone

Delmadinone-d5's utility in research is intrinsically linked to the biological activity of its non-deuterated parent compound, Delmadinone, and its more common ester prodrug, Delmadinone acetate. Delmadinone acetate is a potent synthetic progestin with anti-androgenic and anti-estrogenic properties. Its mechanism of action is primarily mediated through its interaction with steroid hormone receptors.

Delmadinone acetate acts as an agonist at the progesterone receptor (PR). Like endogenous progesterone, its binding to the PR induces conformational changes in the receptor, leading to its dimerization and translocation to the nucleus. Inside the nucleus, the receptor-ligand complex binds to specific DNA sequences known as progesterone response elements (PREs) in the promoter regions of target genes, thereby modulating their transcription.

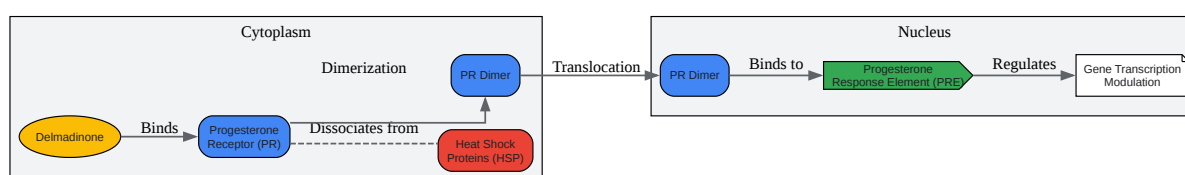
Furthermore, Delmadinone acetate exhibits significant anti-androgenic activity. This is achieved through multiple mechanisms:

- Competitive antagonism of the androgen receptor (AR): It competes with androgens like testosterone and dihydrotestosterone (DHT) for binding to the AR, thereby inhibiting the biological effects of these hormones.
- Inhibition of gonadotropin release: Through its progestogenic activity, it exerts negative feedback on the hypothalamic-pituitary-gonadal axis, reducing the secretion of luteinizing hormone (LH) and follicle-stimulating hormone (FSH). This, in turn, decreases the production of androgens in the testes.

The dual action on both progesterone and androgen signaling pathways makes Delmadinone and its derivatives subjects of interest in various research fields, including reproductive biology, endocrinology, and oncology.

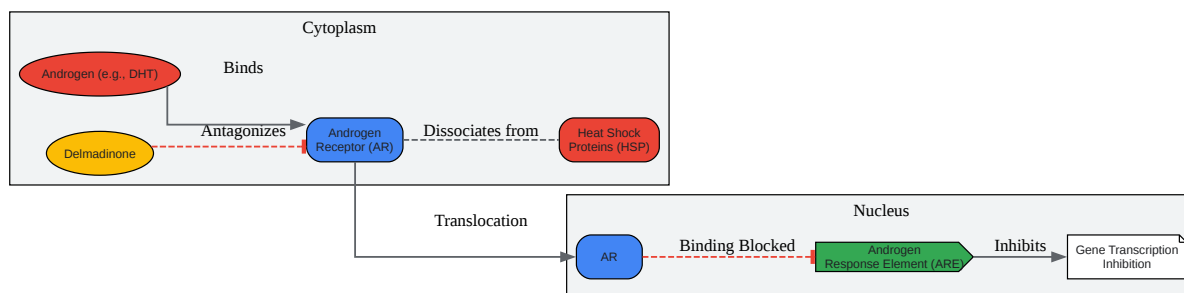
Signaling Pathways

The biological effects of Delmadinone are mediated through the progesterone and androgen receptor signaling pathways.



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Progesterone Receptor Signaling Pathway for Delmadinone.



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Androgen Receptor Antagonism by Delmadinone.

Experimental Protocols

Delmadinone-d5 is primarily used as an internal standard for the accurate quantification of Delmadinone or Delmadinone acetate in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a representative protocol for the analysis of Delmadinone acetate in plasma. This protocol should be optimized and validated by the end-user for their specific application.

Objective: To quantify the concentration of Delmadinone acetate in plasma samples using **Delmadinone-d5** as an internal standard.

Materials and Reagents:

- Delmadinone acetate analytical standard
- **Delmadinone-d5** internal standard
- Acetonitrile (ACN), HPLC grade

- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Water, LC-MS grade
- Control plasma (e.g., human, rat, dog)
- Solid Phase Extraction (SPE) cartridges (e.g., C18) or protein precipitation plates

Instrumentation:

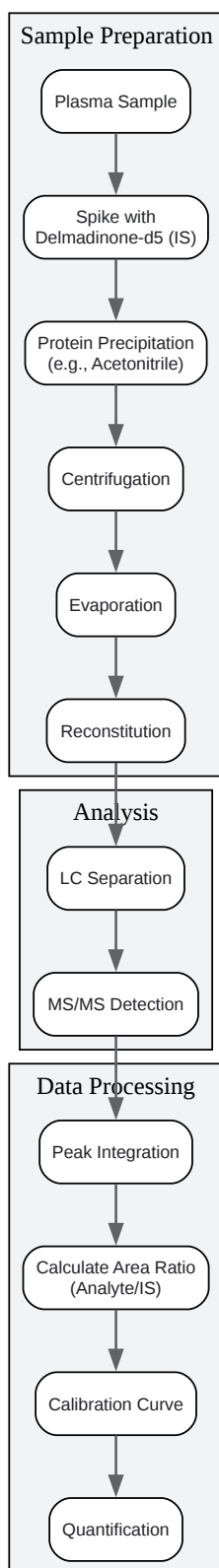
- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem mass spectrometer (e.g., triple quadrupole) with an electrospray ionization (ESI) source

Procedure:

- Preparation of Stock and Working Solutions:
 - Prepare a 1 mg/mL stock solution of Delmadinone acetate in methanol.
 - Prepare a 1 mg/mL stock solution of **Delmadinone-d5** in methanol.
 - From the stock solutions, prepare a series of working standard solutions of Delmadinone acetate for the calibration curve by serial dilution in methanol.
 - Prepare a working internal standard solution of **Delmadinone-d5** at a fixed concentration (e.g., 100 ng/mL) in methanol.
- Sample Preparation (Protein Precipitation):
 - To 100 µL of plasma sample (calibrator, quality control, or unknown), add 20 µL of the **Delmadinone-d5** working solution and vortex briefly.
 - Add 300 µL of cold acetonitrile to precipitate proteins.

- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- LC-MS/MS Analysis:
 - LC Conditions (example):
 - Column: C18 column (e.g., 50 x 2.1 mm, 1.8 µm)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A suitable gradient to separate the analyte from matrix components (e.g., 5% B to 95% B over 5 minutes).
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 µL
 - MS/MS Conditions (example):
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Monitor the following MRM transitions (precursor ion > product ion). These values are illustrative and should be optimized on the specific instrument used:
 - Delmadinone acetate: e.g., m/z 403.2 > 343.2
 - **Delmadinone-d5**: e.g., m/z 408.2 > 348.2
- Data Analysis:

- Construct a calibration curve by plotting the peak area ratio (Delmadinone acetate / **Delmadinone-d5**) against the concentration of the Delmadinone acetate standards.
- Determine the concentration of Delmadinone acetate in the unknown samples by interpolating their peak area ratios from the calibration curve.



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General workflow for LC-MS/MS analysis.

Conclusion

Delmadinone-d5 is a critical tool for researchers requiring accurate and precise quantification of Delmadinone or its derivatives in biological samples. Its commercial availability from reputable suppliers ensures access to high-quality material for analytical method development and validation. Understanding the mechanism of action of the parent compound and employing robust analytical protocols, such as the one outlined in this guide, will enable researchers to generate reliable data for their studies in pharmacology, toxicology, and drug metabolism.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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